

Technical Profile: 7-tert-Butyl-1-methylpyrene

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 7-tert-Butyl-1-methylpyrene

CAS No.: 155386-57-5

Cat. No.: B130954

[Get Quote](#)

Advanced Fluorescent Probe & Optoelectronic Material[1][2]

Executive Summary

CAS Number: 155386-57-5 Chemical Name: **7-tert-Butyl-1-methylpyrene** Class: Polycyclic Aromatic Hydrocarbon (PAH) / Functionalized Pyrene Derivative[1]

7-tert-Butyl-1-methylpyrene is a high-performance fluorescent hydrocarbon characterized by its rigid planar core and steric bulk.[1] Unlike unsubstituted pyrene, which is prone to concentration-dependent aggregation (excimer formation), the 7-tert-butyl group provides steric hindrance that modulates intermolecular stacking.[1]

For drug development professionals, this compound serves as a specialized lipophilic probe.[1] It is utilized to characterize the internal environment of lipid nanoparticles (LNPs) and hydrophobic drug carriers, offering distinct advantages over standard pyrene due to its enhanced solubility in lipid matrices and reduced tendency to form artifacts at high concentrations.[1] In material science, it is a critical dopant for blue organic light-emitting diodes (OLEDs), valued for its high quantum yield and color purity.[1]

Physicochemical Characterization

The introduction of the tert-butyl and methyl groups renders this molecule significantly more lipophilic than the parent pyrene, altering its solubility profile and crystallization kinetics.[1]

Table 1: Core Chemical & Physical Properties

Property	Value / Description
Molecular Formula	C ₂₁ H ₂₀
Molecular Weight	272.39 g/mol
Appearance	White to off-white crystalline solid
Solubility	Insoluble in water; Soluble in DCM, Toluene, THF, DMSO
LogP (Predicted)	~6.5 (Highly Lipophilic)
Fluorescence Emission	Blue region (λ_{max} ~380–420 nm, solvent dependent)
Electronic Character	Electron-rich π -conjugated system
Purity Standard	Typically $\geq 98\%$ (HPLC/GC) for optical applications

Mechanism of Action: Sterically Modulated Fluorescence[2]

The utility of CAS 155386-57-5 lies in its photophysics.[1] Standard pyrenes form excimers (excited state dimers) when planar rings stack, causing a red shift in emission.[1]

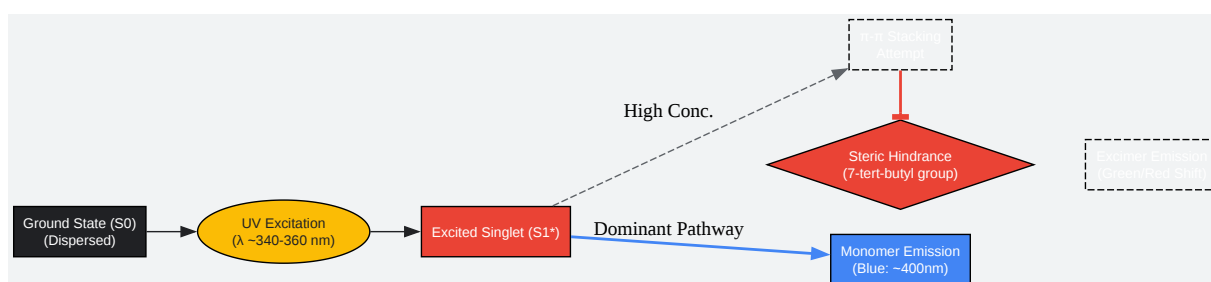
The Steric Advantage: The bulky tert-butyl group at position 7 disrupts this π - π stacking.[1]

- In OLEDs: This prevents "concentration quenching," ensuring pure blue emission even at higher doping levels.[1]

- In Bio-Assays: It allows the molecule to act as a monomeric probe inside lipid bilayers without the complicating signal of excimers, providing a cleaner readout of micropolarity.[1]

Visualization: Photophysical Pathway

The following diagram illustrates how the structural modification inhibits excimer formation, preserving monomeric blue fluorescence.[1]



[Click to download full resolution via product page](#)

Caption: Figure 1. The 7-tert-butyl group sterically inhibits π - π stacking, blocking the excimer pathway and favoring high-purity monomeric blue emission.[1]

Applications in Research & Development

A. Drug Delivery: Lipid Nanoparticle (LNP) Characterization

In the development of mRNA vaccines and liposomal drugs, the rigidity of the lipid shell is critical.[1]

- Role: CAS 155386-57-5 acts as a membrane fluidity probe.[1]
- Advantage: Its high lipophilicity ensures it partitions deeply into the lipid tail region (hydrophobic core), unlike surface-associating dyes.[1]
- Readout: Changes in fluorescence intensity or spectral shift correlate with the order/disorder of the lipid packing.[1]

B. Optoelectronics: Blue Host/Dopant

- Role: Emitter material in OLED stacks.[1]
- Function: It serves as a blue fluorescent chromophore.[1] The alkyl substitution improves film morphology, preventing crystallization that would degrade device lifetime.[1]

Experimental Protocols

Protocol 1: Preparation of Fluorescent Probe Stock

For use in liposome/LNP characterization.[1]

Reagents:

- CAS 155386-57-5 ($\geq 98\%$ purity)[1][2]
- Tetrahydrofuran (THF) or Dimethyl Sulfoxide (DMSO), anhydrous.[1]

Workflow:

- Weighing: Accurately weigh 1.0 mg of **7-tert-butyl-1-methylpyrene** into a generic amber glass vial (light sensitive).
- Dissolution: Add 1.0 mL of THF to achieve a ~ 3.6 mM stock solution. Vortex for 30 seconds.
[1]
 - Note: THF is preferred for lipid film hydration methods; DMSO is preferred for direct injection into aqueous buffers.[1]
- Storage: Store at -20°C , protected from light. Stable for 3 months.

Protocol 2: LNP Membrane Fluidity Assay

Objective: Assess the rigidity of a drug-loaded lipid nanoparticle.[1]

- LNP Prep: Prepare LNPs containing the drug payload (e.g., via microfluidic mixing).[1]
- Staining: Dilute the Probe Stock (from Protocol 1) into the LNP suspension to a final concentration of $1\ \mu\text{M}$.

- Critical: Keep the solvent (THF/DMSO) concentration <0.5% v/v to avoid disrupting the lipid structure.[1]
- Incubation: Incubate at 37°C for 30 minutes to allow probe partitioning.
- Measurement:
 - Instrument: Fluorescence Spectrophotometer.[1]
 - Excitation: 340 nm.
 - Emission Scan: 360 nm – 500 nm.[1]
- Data Analysis: Record the intensity of the first (I1, ~375nm) and third (I3, ~386nm) vibronic bands.
 - Ratio (I1/I3): A lower ratio indicates a more hydrophobic (rigid) environment; a higher ratio indicates a more polar (fluid) environment.[1]

Safety & Handling (E-E-A-T)

As a Polycyclic Aromatic Hydrocarbon (PAH) derivative, CAS 155386-57-5 must be handled with Universal Precautions for carcinogens/mutagens, although its specific toxicology is not fully characterized.[1]

- Hazard Class: Irritant (Skin/Eye/Respiratory).[1] Potential Mutagen.
- Engineering Controls: Always handle within a Chemical Fume Hood.
- PPE: Nitrile gloves (double-gloving recommended for DMSO solutions), safety goggles, and lab coat.[1]
- Waste Disposal: Dispose of as hazardous organic chemical waste.[1] Do not release into drains.[1]

References

- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for Pyrene Derivatives.[1] (General PAH properties and fluorescence mechanisms).[1] [\[Link\]](#)

- Google Patents.Blue fluorescent material and display panel (CN103193697B).[1] (Cites use of CAS 155386-57-5 in OLED applications).[1]
- Kalyanasundaram, K., & Thomas, J. K.Environmental effects on vibronic band intensities in pyrene monomer fluorescence and their application in studies of micellar systems.[1] Journal of the American Chemical Society.[1] (Foundational method for Pyrene I1/I3 ratio).[1] [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Page loading... [\[wap.guidechem.com\]](http://wap.guidechem.com)
- 2. PYRENE,1,3-DIMETHYL | CAS#:64401-21-4 | Chemsrvc [\[chemsrc.com\]](http://chemsrc.com)
- To cite this document: BenchChem. [Technical Profile: 7-tert-Butyl-1-methylpyrene]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b130954/docs#technical-profile-7-tert-butyl-1-methylpyrene\]](https://www.benchchem.com/product/b130954/docs#technical-profile-7-tert-butyl-1-methylpyrene)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)